

Technical Guide: Solubility of Bensulfuron-methyl in Organic Solvents

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Compound of Interest

Compound Name: Bensulfuron-methyl

Cat. No.: B033747

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Bensulfuron-methyl** in various organic solvents. The information is intended to support research, development, and formulation activities involving this active ingredient.

Introduction

Bensulfuron-methyl is a selective sulfonylurea herbicide used for the control of a wide range of broadleaf weeds and sedges in crops such as rice and wheat. Its effectiveness and formulation characteristics are significantly influenced by its solubility in different solvent systems. Understanding the solubility profile of **Bensulfuron-methyl** is crucial for developing stable and efficacious formulations, as well as for designing analytical methods and predicting its environmental fate.

Quantitative Solubility Data

The solubility of **Bensulfuron-methyl** in a range of organic solvents has been determined and is summarized in the table below. These values are essential for solvent selection in formulation development, analytical standard preparation, and extraction procedures.

Organic Solvent	Solubility (mg/L)
Dichloromethane	11720[1][2]
Acetonitrile	5380[1][2]
Ethyl Acetate	1660[1]
Acetone	1380
Methanol	990
Xylene	280
Hexane	3.1
Dimethyl Sulfoxide (DMSO)	125 mg/mL (125,000 mg/L)

Experimental Protocols for Solubility Determination

While specific experimental details for the generation of the above data are not exhaustively published in a single source, a standard and widely accepted methodology for determining the solubility of chemical compounds like **Bensulfuron-methyl** is the Shake-Flask Method, as outlined in OECD Guideline 105. This is followed by quantitative analysis of the saturated solution, typically using High-Performance Liquid Chromatography (HPLC).

Principle of the Shake-Flask Method

The shake-flask method is a classical technique for determining the solubility of a substance in a given solvent. It involves saturating the solvent with the solute by agitation until equilibrium is reached. The concentration of the solute in the saturated solution is then measured, which represents its solubility at the experimental temperature.

Materials and Equipment

- **Bensulfuron-methyl**: Analytical standard of known purity.
- Solvents: HPLC-grade organic solvents as listed in the data table.
- Glassware: Volumetric flasks, screw-capped vials or flasks, centrifuge tubes.

- Equipment: Analytical balance, mechanical shaker or agitator, temperature-controlled water bath or incubator, centrifuge, filtration apparatus (e.g., syringe filters), HPLC system with a suitable detector (e.g., UV-Vis or Mass Spectrometry).

Experimental Procedure

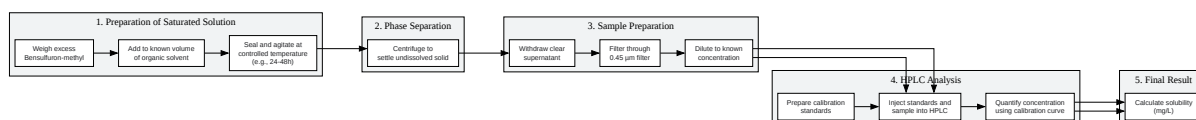
- Preparation of a Saturated Solution:
 - An excess amount of **Bensulfuron-methyl** is added to a known volume of the organic solvent in a glass flask. The use of an excess ensures that the solution becomes saturated.
 - The flask is tightly sealed to prevent solvent evaporation.
 - The mixture is agitated in a temperature-controlled environment (e.g., 25 °C) for a sufficient period to reach equilibrium. A preliminary test can determine the time required to reach equilibrium, which is typically 24 to 48 hours.
- Phase Separation:
 - After the equilibration period, the suspension is allowed to stand to let the undissolved solid settle.
 - To ensure complete separation of the solid and liquid phases, the mixture is centrifuged at a high speed.
- Sample Collection and Preparation:
 - A clear aliquot of the supernatant (the saturated solution) is carefully withdrawn.
 - The aliquot is filtered through a membrane filter (e.g., 0.45 µm) to remove any remaining solid particles.
 - The filtered saturated solution is then accurately diluted with the same solvent to a concentration that falls within the linear range of the analytical method.

Quantitative Analysis by HPLC

- Instrumentation and Conditions:
 - HPLC System: A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Mass Spectrometry (MS) detector.
 - Column: A reverse-phase C18 column is commonly used for the analysis of sulfonylurea herbicides.
 - Mobile Phase: A mixture of an organic solvent (e.g., acetonitrile or methanol) and water (often with a pH modifier like formic acid) is typically used. The exact composition is optimized to achieve good separation and peak shape.
 - Flow Rate: A typical flow rate is around 1.0 mL/min.
 - Detection: UV detection at a wavelength where **Bensulfuron-methyl** has maximum absorbance (e.g., around 240 nm).
 - Injection Volume: A fixed volume (e.g., 10 or 20 μ L) of the prepared sample is injected.
- Calibration:
 - A series of standard solutions of **Bensulfuron-methyl** of known concentrations are prepared in the solvent of interest.
 - These standards are injected into the HPLC system to generate a calibration curve by plotting the peak area against the concentration.
- Sample Analysis and Calculation:
 - The diluted sample of the saturated solution is injected into the HPLC system.
 - The peak area of **Bensulfuron-methyl** in the sample is measured.
 - The concentration of **Bensulfuron-methyl** in the diluted sample is determined from the calibration curve.
 - The solubility of **Bensulfuron-methyl** in the original undiluted saturated solution is then calculated by taking into account the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **Bensulfuron-methyl** using the shake-flask method followed by HPLC analysis.



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Caption: Workflow for Solubility Determination of **Bensulfuron-methyl**.

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References

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- 2. oecd.org [oecd.org]
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